

2',6'-Dichloro-3'-fluoroacetophenone stability and storage conditions

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Compound of Interest

Compound Name: 2',6'-Dichloro-3'-fluoroacetophenone

Cat. No.: B032307

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Technical Support Center: 2',6'-Dichloro-3'-fluoroacetophenone

This technical support guide provides essential information on the stability, storage, and handling of **2',6'-Dichloro-3'-fluoroacetophenone**. It is intended for researchers, scientists, and professionals in drug development who may encounter issues during its use in experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for 2',6'-Dichloro-3'-fluoroacetophenone?

For optimal stability, **2',6'-Dichloro-3'-fluoroacetophenone** should be stored at room temperature in a tightly sealed container.^{[1][2]} The storage area should be dry, dark, and well-ventilated.^[3] It is also advisable to store it away from incompatible materials, particularly strong oxidizing agents.^[3]

Q2: What is the appearance of pure 2',6'-Dichloro-3'-fluoroacetophenone?

Pure **2',6'-Dichloro-3'-fluoroacetophenone** is a colorless to light yellow clear liquid.^{[1][4]} A significant deviation from this appearance could indicate impurity or degradation.

Q3: How stable is **2',6'-Dichloro-3'-fluoroacetophenone**?

This compound is noted for its stability and reactivity, which are beneficial for various industrial and research applications.[5] However, like most chemical compounds, its stability can be affected by improper storage or handling.

Q4: What are the known incompatibilities of **2',6'-Dichloro-3'-fluoroacetophenone**?

While a comprehensive list of incompatibilities is not readily available, based on its chemical structure and reactivity, it is prudent to avoid contact with strong oxidizing agents.[3] Reactions with chlorine gas have been documented to produce chlorinated derivatives. Care should also be taken when using it in reactions with strong bases or nucleophiles, as these can react with the ketone functional group or potentially displace the halogen substituents under certain conditions.

Q5: What analytical methods are recommended for assessing the purity of **2',6'-Dichloro-3'-fluoroacetophenone**?

The most common method for determining the purity of **2',6'-Dichloro-3'-fluoroacetophenone** is Gas Chromatography (GC).[1] For structural confirmation and identification of potential impurities, Nuclear Magnetic Resonance (NMR) spectroscopy is an essential technique.

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Change in Color (darkening)	Exposure to air, light, or contaminants.	While a slight yellowing may not affect reactivity in all applications, a significant color change may indicate degradation. It is advisable to re-analyze the material for purity using GC.
Presence of Particulate Matter	Contamination or precipitation of impurities.	Filter the liquid before use. If the issue persists, purification by distillation under reduced pressure may be necessary.
Inconsistent Experimental Results	Impure starting material or degradation of the compound.	Verify the purity of the 2',6'-Dichloro-3'-fluoroacetophenone using GC or NMR. If impurities are detected, purify the compound or obtain a new batch.
Low Reaction Yield	Degradation of the compound, presence of inhibitors, or incorrect reaction conditions.	Confirm the identity and purity of the starting material. Ensure all reactants and solvents are pure and dry. Optimize reaction conditions such as temperature, time, and catalyst loading.

Data Presentation

Table 1: Physical and Chemical Properties of **2',6'-Dichloro-3'-fluoroacetophenone**

Property	Value	Reference
CAS Number	290835-85-7	[1][5]
Molecular Formula	C ₈ H ₅ Cl ₂ FO	[1][5]
Molecular Weight	207.03 g/mol	[1][5]
Appearance	Colorless to light yellow clear liquid	[1][4]
Boiling Point	255 °C	[1]
Density	1.403 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.529	
Purity (typical)	≥ 97% (GC)	[1]

Experimental Protocols

Protocol 1: Purity Assessment by Gas Chromatography (GC)

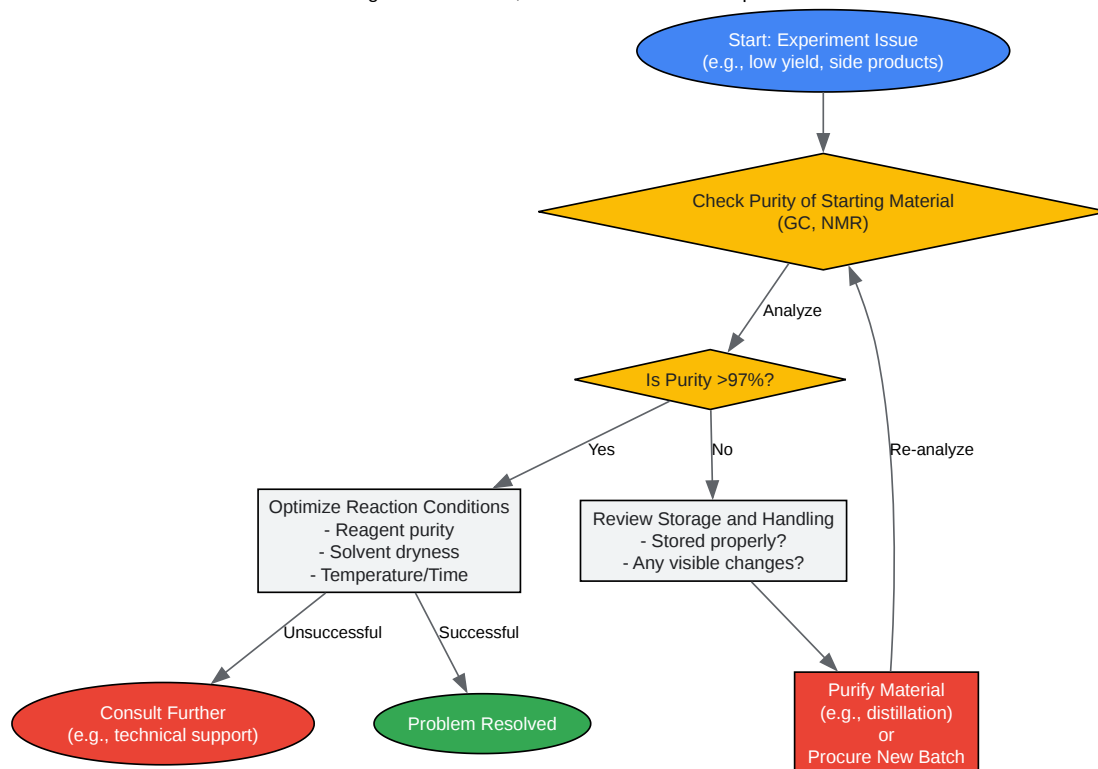
This protocol provides a general guideline for determining the purity of **2',6'-Dichloro-3'-fluoroacetophenone**. Instrument conditions may need to be optimized for your specific equipment.

- Sample Preparation:
 - Prepare a 1 mg/mL solution of **2',6'-Dichloro-3'-fluoroacetophenone** in a suitable solvent such as acetone or ethyl acetate.
 - Ensure the sample is fully dissolved.
- GC Instrument Conditions (Example):
 - Column: A non-polar capillary column (e.g., DB-1 or equivalent).
 - Injector Temperature: 250 °C.
 - Detector (FID) Temperature: 300 °C.

- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 250 °C.
 - Hold at 250 °C for 5 minutes.
- Carrier Gas: Helium or Nitrogen.
- Injection Volume: 1 µL.
- Analysis:
 - Inject the prepared sample into the GC.
 - Integrate the peaks in the resulting chromatogram.
 - The purity is calculated as the area of the main peak divided by the total area of all peaks, expressed as a percentage.

Visualizations

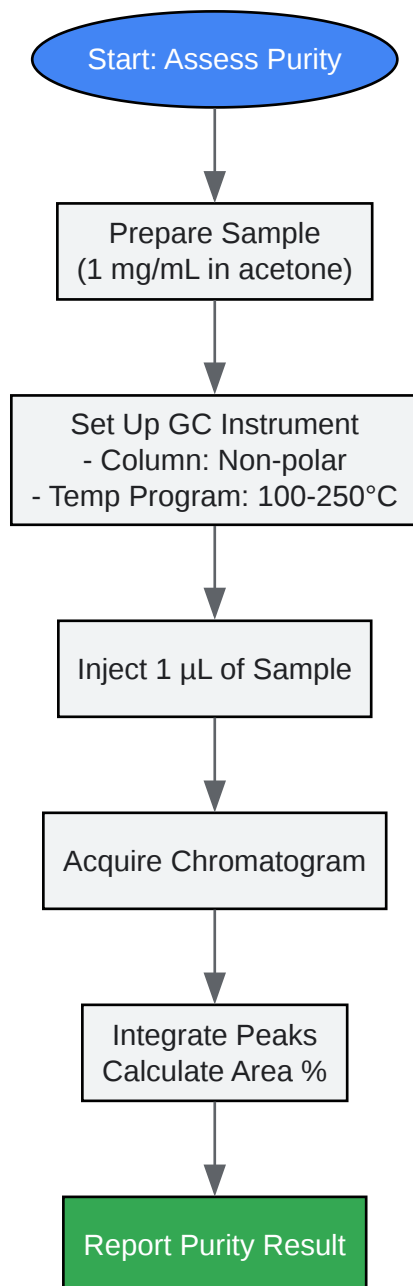
Troubleshooting Workflow for 2',6'-Dichloro-3'-fluoroacetophenone Issues



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Caption: Troubleshooting workflow for experimental issues.

Workflow for GC Purity Analysis



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Caption: Experimental workflow for GC purity analysis.

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